

Glucokinase activator 8 stability and storage conditions

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Compound of Interest

Compound Name: *Glucokinase activator 8*

Cat. No.: *B15576069*

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Technical Support Center: Glucokinase Activator 8

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Glucokinase activator 8** (GK8). Find answers to frequently asked questions, troubleshooting guidance for common experimental issues, and recommended protocols for handling and storage.

Product Information and Storage

Proper storage and handling are critical to maintain the stability and activity of **Glucokinase activator 8**. Below is a summary of the available product information and recommended storage conditions.

Parameter	Information	Source
Product Name	Glucokinase activator 8	[1][2]
CAS Number	349549-38-8	[1][2][3]
Molecular Formula	C ₁₄ H ₁₃ N ₃ O ₂ S	[1]
Molecular Weight	287.34	[2]
Recommended Storage (Solid)	-20°C. Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	[1][3]
Shipping Condition	Shipped on blue ice.	[1]

Frequently Asked Questions (FAQs)

Q1: How should I store **Glucokinase activator 8** upon receipt?

A1: Upon receipt, **Glucokinase activator 8** should be stored at -20°C in a tightly sealed container, protected from moisture.[1][3] It is advisable to store it in a desiccator to minimize exposure to humidity.

Q2: How do I reconstitute the lyophilized **Glucokinase activator 8** powder?

A2: To reconstitute, use an appropriate solvent such as DMSO or ethanol. For example, another glucokinase activator, dorzagliatin, is soluble in organic solvents like ethanol and DMSO.[4] We recommend preparing a high-concentration stock solution (e.g., 10 mM) in anhydrous DMSO. Briefly vortex to ensure the compound is fully dissolved. For aqueous buffers, the solubility may be limited, so it is recommended to prepare the final working solution by diluting the DMSO stock.

Q3: How should I store the reconstituted stock solution?

A3: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. For another glucokinase activator, MK-0941, it is recommended that stock solutions be stored at -80°C for up to 6 months or -20°C for up to 1 month.[5] A similar practice is advisable for **Glucokinase activator 8**.

Q4: Is **Glucokinase activator 8** sensitive to light?

A4: While specific photostability data for **Glucokinase activator 8** is not available, it is good laboratory practice to protect all small molecule compounds from light by storing them in amber vials or wrapping vials in foil.

Troubleshooting Guide

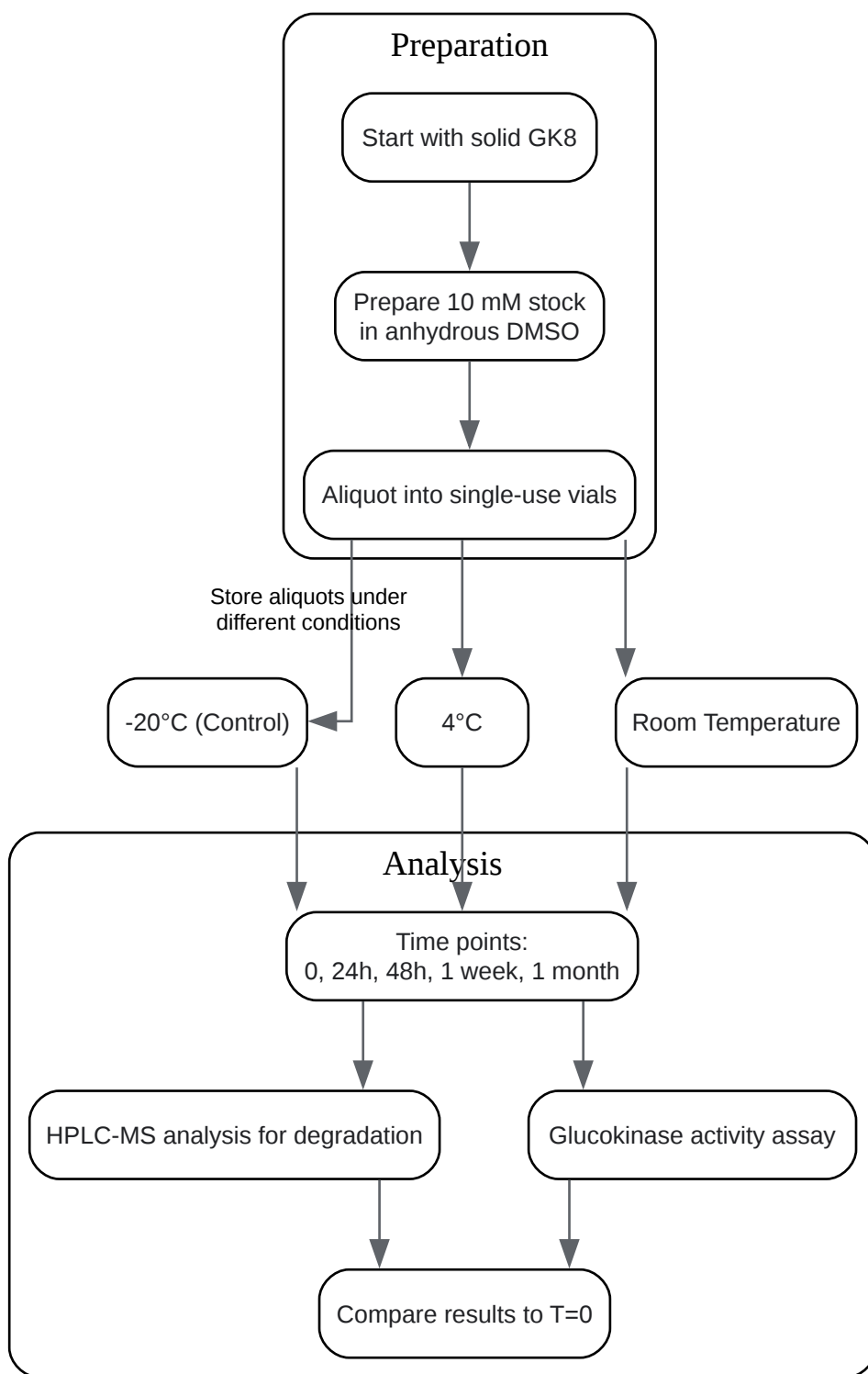
Issue	Possible Cause	Recommended Solution
No or low activity observed in the assay.	Compound degradation: Improper storage or handling may have led to the degradation of the activator.	Ensure the compound has been stored at -20°C and protected from moisture. If using a stock solution, verify it has not been subjected to multiple freeze-thaw cycles. Prepare a fresh stock solution from the lyophilized powder.
Incorrect solvent: The solvent used for reconstitution may be incompatible with your experimental setup or may have degraded the compound.	Ensure the final concentration of the solvent (e.g., DMSO) in your assay is low enough not to affect enzyme activity or cell viability (typically <0.5%).	
Assay conditions: The concentration of the activator, substrate, or enzyme may not be optimal.	Perform a dose-response experiment to determine the optimal concentration of Glucokinase activator 8. Also, ensure that the substrate (glucose) concentration is appropriate, as the activity of some glucokinase activators is glucose-dependent.	
Precipitation of the compound in aqueous buffer.	Low aqueous solubility: Many small molecules have limited solubility in aqueous solutions.	Prepare the final working solution just before use by diluting the high-concentration DMSO stock into your aqueous buffer. If precipitation still occurs, you may need to reduce the final concentration of the activator or add a surfactant like Tween-20 or Pluronic F-68, if compatible with your assay.

Inconsistent results between experiments.	Variability in stock solution: Inaccurate pipetting or incomplete dissolution of the solid compound can lead to variability in the stock solution concentration.	Ensure the compound is completely dissolved when preparing the stock solution. Use calibrated pipettes for accurate measurements. Aliquot the stock solution to ensure consistency between experiments.
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Freeze-thaw cycles: Repeatedly freezing and thawing the stock solution can lead to degradation of the compound.	Prepare single-use aliquots of the stock solution to avoid freeze-thaw cycles.
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Experimental Protocols & Workflows

While specific stability studies for **Glucokinase activator 8** are not publicly available, a general workflow for assessing the stability of a small molecule activator is provided below.

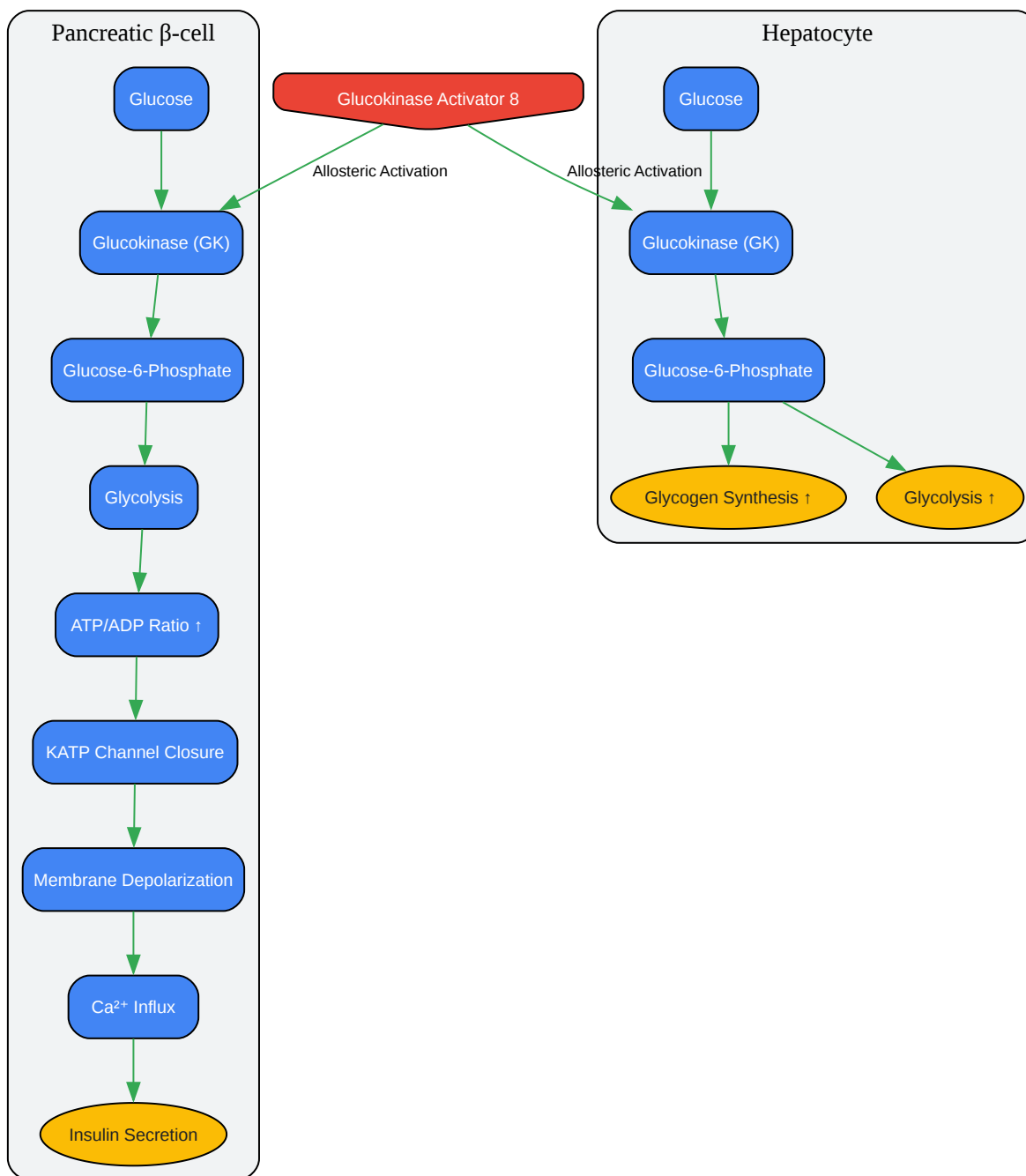


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Caption: General workflow for assessing the stability of **Glucokinase activator 8**.

Signaling Pathway

Glucokinase (GK) activators are allosteric modulators that enhance the enzyme's activity.^[6] This leads to increased glucose phosphorylation, which in pancreatic β -cells, stimulates insulin secretion, and in hepatocytes, promotes glucose uptake and glycogen synthesis.^[6]



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